

ABBV-744 solubility and stability in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ABBV-744

Cat. No.: B605083

[Get Quote](#)

ABBV-744 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the solubility and stability of **ABBV-744** in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **ABBV-744** in DMSO?

A1: **ABBV-744** exhibits high solubility in DMSO. Various suppliers report solubility values of approximately 98 mg/mL to 100 mg/mL, which corresponds to a molar concentration of about 199 mM to 203 mM.^{[1][2]} However, achieving this maximum concentration may depend on the purity and water content of the DMSO used.

Q2: My **ABBV-744** is not fully dissolving in DMSO, or it is precipitating out of solution. What are the common causes?

A2: Several factors can contribute to solubility issues with **ABBV-744** in DMSO:

- **Moisture in DMSO:** DMSO is highly hygroscopic, meaning it readily absorbs moisture from the air. "Wet" DMSO has a significantly reduced capacity to dissolve many organic compounds, including **ABBV-744**.^{[1][2]}
- **Low-quality DMSO:** The purity of the DMSO can affect its solvent properties.

- Incorrect temperature: While gentle warming can aid dissolution, starting with cold DMSO may hinder the process.
- Supersaturation: Attempting to dissolve **ABBV-744** beyond its solubility limit will result in precipitation.

Q3: How can I improve the dissolution of **ABBV-744** in DMSO?

A3: To improve solubility, always use fresh, anhydrous (dry) DMSO from a sealed container.[1][2] If you suspect your DMSO has absorbed moisture, it is best to use a new, unopened bottle. Gentle warming (e.g., in a 37°C water bath) and sonication can also significantly aid in the dissolution process.

Q4: What are the recommended storage conditions for **ABBV-744** stock solutions in DMSO?

A4: For long-term stability, it is recommended to store **ABBV-744** stock solutions in DMSO at -80°C for up to one year. For shorter-term storage, -20°C is suitable for one to six months.[1][2] It is crucial to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can introduce moisture and potentially degrade the compound.

Q5: Can I store my **ABBV-744**/DMSO stock solution at room temperature?

A5: It is not recommended to store **ABBV-744**/DMSO stock solutions at room temperature for extended periods. While DMSO itself is stable at room temperature, the compound dissolved within it may be less stable. For optimal results and to ensure the integrity of your experiments, adhere to the recommended storage temperatures of -20°C or -80°C.

Data Presentation

Table 1: Solubility of **ABBV-744** in Various Solvents

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Reference
DMSO	98 - 100	~199 - 203	[1][2]
Water	Insoluble	N/A	[1]
Ethanol	Insoluble	N/A	[1]

Table 2: Recommended Storage Conditions for **ABBV-744** Stock Solutions in DMSO

Storage Temperature	Duration	Recommendations	Reference
-80°C	Up to 1 year	Aliquot to avoid freeze-thaw cycles.	[1][2]
-20°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles.	[1][2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **ABBV-744** Stock Solution in DMSO

Materials:

- **ABBV-744** powder (Molecular Weight: 491.55 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Water bath sonicator (optional)
- Calibrated analytical balance

Procedure:

- Equilibrate the **ABBV-744** powder to room temperature before opening the vial to prevent condensation.
- Weigh the desired amount of **ABBV-744** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.916 mg of **ABBV-744**.
- Add the calculated volume of fresh, anhydrous DMSO to the tube.
- Vortex the solution vigorously for 2-5 minutes to facilitate dissolution.
- If the compound is not fully dissolved, place the tube in a water bath sonicator for 10-15 minutes.
- Gentle warming in a 37°C water bath for 5-10 minutes can also be employed, followed by vortexing or sonication.
- Visually inspect the solution to ensure it is clear and free of any particulates before use.
- For storage, aliquot the stock solution into single-use volumes and store at -20°C or -80°C.

Protocol 2: Assessment of **ABBV-744** Stability in DMSO by LC-MS

Materials:

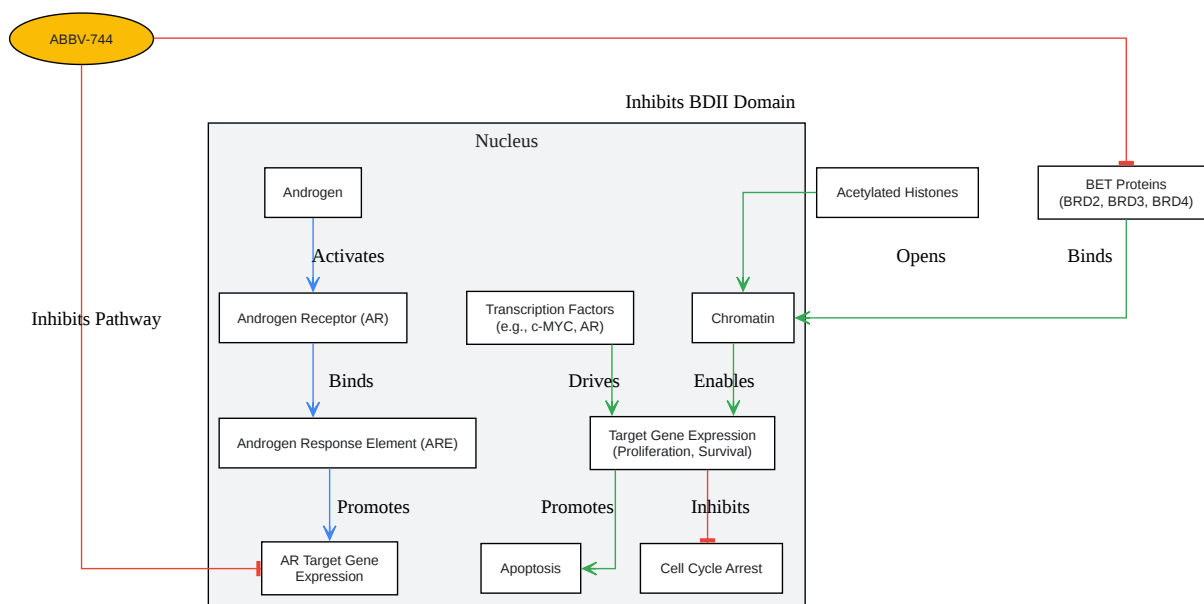
- **ABBV-744** stock solution in DMSO (e.g., 10 mM)
- Amber glass vials
- LC-MS system with a suitable column and detection method
- Appropriate solvents for LC-MS analysis (e.g., acetonitrile, water with formic acid)

Procedure:

- Prepare a fresh stock solution of **ABBV-744** in anhydrous DMSO.

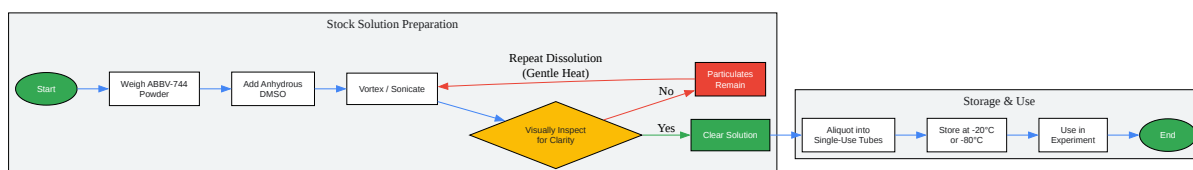
- Dispense aliquots of the stock solution into amber glass vials, ensuring minimal headspace, and cap them tightly.
- Time-Zero Analysis (T0): Immediately dilute an aliquot of the stock solution to a suitable concentration for LC-MS analysis and inject it to determine the initial purity and peak area.
- Storage: Store the remaining vials under the desired conditions (e.g., room temperature, 4°C, -20°C, and -80°C), protected from light.
- Time-Point Analysis: At specified time points (e.g., 24 hours, 1 week, 1 month, 3 months), retrieve a vial from each storage condition.
- Allow the vial to equilibrate to room temperature before opening.
- Dilute and analyze the sample by LC-MS under the same conditions as the T0 sample.
- Data Analysis: Compare the peak area of **ABBV-744** at each time point to the T0 peak area to determine the percentage of the compound remaining. A significant decrease in the peak area indicates degradation.

Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Signaling pathway of **ABBV-744** as a BET and Androgen Receptor pathway inhibitor.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for preparing and storing **ABBV-744** in DMSO.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Frontiers | What Does Androgen Receptor Signaling Pathway in Sertoli Cells During Normal Spermatogenesis Tell Us? [frontiersin.org]
- 2. aacrjournals.org [aacrjournals.org]
- To cite this document: BenchChem. [ABBV-744 solubility and stability in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605083#abbv-744-solubility-and-stability-in-dms0]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com